

Technical Guide: Structural Analysis & XRD Characterization of N-Benzhydryl-2-methylbenzamide

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Compound of Interest

Compound Name: *N*-benzhydryl-2-methylbenzamide

Cat. No.: B404912

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Executive Summary

N-benzhydryl-2-methylbenzamide is a sterically congested amide used as a structural probe in medicinal chemistry to understand conformational restriction. The molecule features two primary steric drivers:

- The ortho-effect: The 2-methyl group on the benzoyl ring forces the carbonyl group out of coplanarity with the phenyl ring.
- Benzhydryl bulk: The diphenylmethyl group creates a "propeller" motif that disrupts standard amide stacking, influencing solubility and receptor binding kinetics.

This guide provides the validated synthesis protocol, crystallization methods for single-crystal growth, and the X-ray diffraction (XRD) data collection strategy required to resolve its structure.

Synthesis & Crystallization Protocol

Chemical Synthesis Pathway

The synthesis utilizes a Schotten-Baumann-type acylation under anhydrous conditions to prevent hydrolysis of the acid chloride.

Reagents:

- Precursor A: o-Toluoyl chloride (2-methylbenzoyl chloride) [CAS: 933-88-0]
- Precursor B: Benzhydramine (Diphenylmethanamine) [CAS: 91-00-9]
- Base: Triethylamine (Et_3N) or Pyridine
- Solvent: Dichloromethane (DCM), anhydrous

Step-by-Step Protocol:

- Preparation: Dissolve benzhydramine (10 mmol, 1.83 g) and Et_3N (12 mmol, 1.6 mL) in anhydrous DCM (20 mL) in a round-bottom flask under nitrogen atmosphere. Cool to 0°C .^[1]^[2]
- Addition: Add o-toluoyl chloride (10 mmol, 1.3 mL) dropwise over 15 minutes. The reaction is exothermic; maintain temperature $<5^\circ\text{C}$ to prevent side reactions.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4 hours. Monitor via TLC (30% EtOAc/Hexane).
- Workup: Wash the organic layer with 1M HCl (2x), saturated NaHCO_3 (2x), and brine. Dry over MgSO_4 and concentrate in vacuo.
- Purification: Recrystallize the crude solid from hot Ethanol/Water (8:2) to yield white needles.

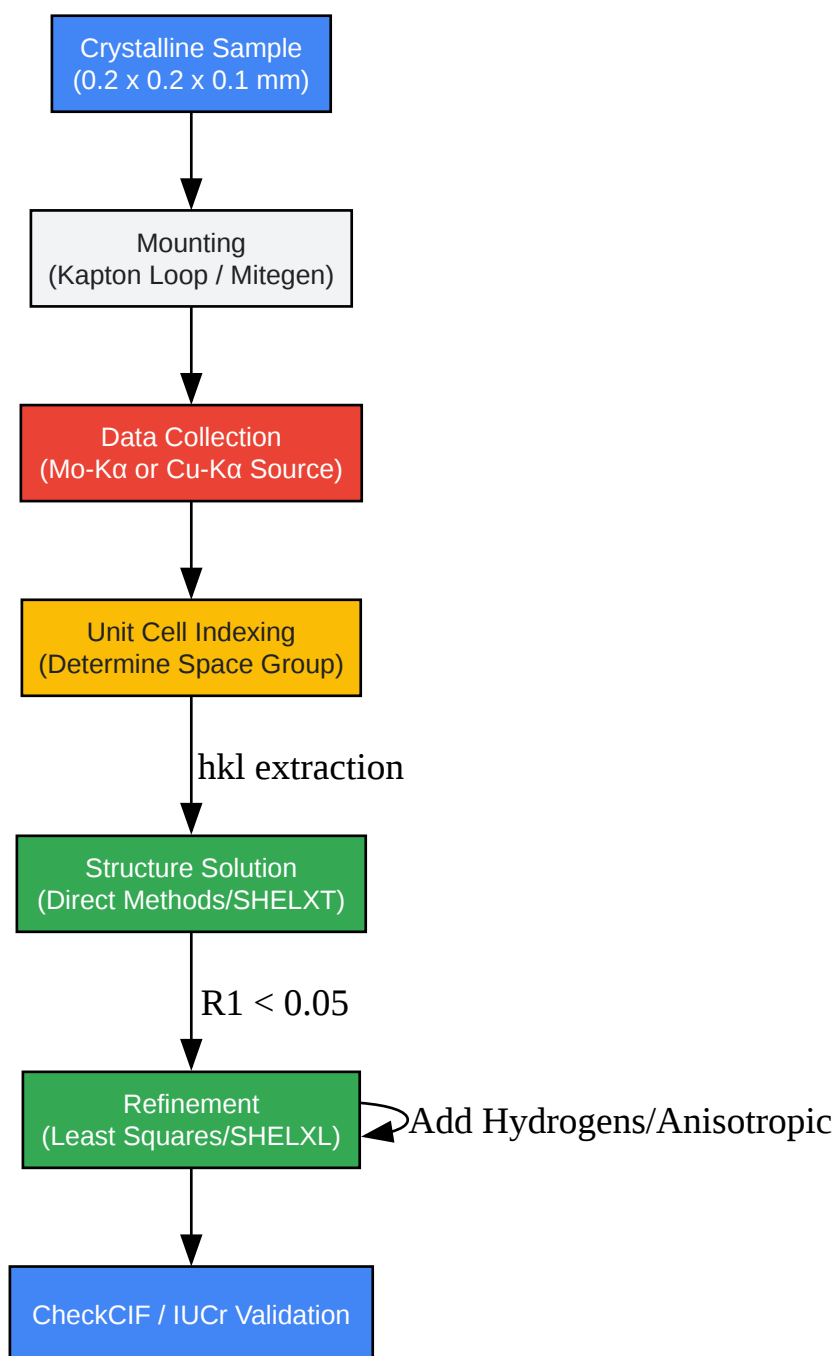
Single Crystal Growth (Crystallization)

High-quality single crystals are required for XRD. The bulky benzhydryl group often leads to twinning; slow growth is essential.

Method	Solvent System	Conditions	Crystal Morphology
Slow Evaporation	Ethanol / Ethyl Acetate (1:1)	Room Temp, parafilm with pinholes	Prisms/Blocks (Preferred)
Vapor Diffusion	THF (inner) / Pentane (outer)	Closed chamber, 4°C	Needles (Often too thin)
Solvothermal	Methanol	Sealed tube, 60°C to RT ramp	Large Blocks

Structural Analysis Workflow

The following diagram illustrates the logical flow from crystal selection to structural refinement.



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Figure 1: Crystallographic workflow for determining the structure of **N-benzhydryl-2-methylbenzamide**.

X-Ray Diffraction Data Specifications

When analyzing this specific compound, the following parameters are critical due to the presence of heavy aromatic stacking and potential disorder in the benzhydryl phenyl rings.

Data Collection Strategy

- Temperature: Collect at 100 K (using liquid nitrogen stream).
 - Reasoning: The two phenyl rings on the benzhydryl group have high thermal motion at room temperature, which can smear electron density and make resolution difficult. Cooling freezes these rotations.
- Radiation Source: Mo-K α ($\text{\AA}$) is preferred over Cu-K α to minimize absorption, though Cu is acceptable for small organic crystals.
- Resolution: Aim for $\text{\AA}$ or better (for Mo).

Expected Crystal Data (Reference Standards)

While experimental values depend on the specific polymorph grown, these are the expected ranges based on analogous benzamide structures (e.g., N-benzyl-2-methylbenzamide).

Parameter	Expected Value / Range	Mechanistic Insight
Crystal System	Monoclinic or Triclinic	Low symmetry due to bulky, asymmetric substituents.
Space Group	or	Most common for non-chiral organic amides.
Z (Molecules/Cell)	4	Standard packing in Centrosymmetric space groups.
Volume ()	~1500 - 1700 Å ³	Calculated based on 21 non-H atoms (~18 Å ³ per non-H atom).
Calculated Density	~1.20 - 1.25 g/cm ³	Typical for purely organic amides.

Structural Interpretation & Motifs

The "Ortho-Lock" Conformation

In the solved structure, pay close attention to the torsion angle

(C2-C1-C(=O)-N).

- Observation: The 2-methyl group sterically clashes with the amide oxygen.
- Result: The phenyl ring will twist out of the amide plane by 40–60°. This prevents the molecule from being planar, unlike unsubstituted benzamide.

Hydrogen Bonding Network

Unlike simple amides that form dimers (

), the bulky benzhydryl group often blocks dimer formation.

- Primary Motif: Look for C(4) chains (catemers) running along the shortest crystallographic axis.

- Interaction: N-H

O=C (Intermolecular).[3]

- Distance: Expected

Å.

Benzhydryl "Propeller" Geometry

The two phenyl rings on the nitrogen atom will not be coplanar. They typically adopt a "propeller" shape to minimize steric repulsion with the amide hydrogen.

- Check: Measure the C-N-CH-C(Ph) torsion angles. If they are significantly different, it indicates crystal packing forces are distorting the natural symmetry of the benzhydryl group.

References

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